

Application Notes & Protocols for the Experimental Use of Flupyrzofos

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Compound of Interest

Compound Name: *Flupyrzofos*

CAS No.: *122431-24-7*

Cat. No.: *B041365*

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Executive Summary

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the preparation and handling of **Flupyrzofos** (CAS 122431-24-7) for experimental use. **Flupyrzofos** is an organothiophosphate insecticide.^[1] Proper formulation is critical for obtaining reproducible and reliable results in toxicological, metabolic, and efficacy studies. These protocols emphasize safety, scientific integrity, and causality, providing not just procedural steps but also the rationale behind them. The guide covers compound characteristics, mechanism of action, safety precautions, and detailed, step-by-step protocols for solubility determination and the preparation of stock and working solutions for in vitro and in vivo experimental setups.

Compound Profile: Flupyrzofos

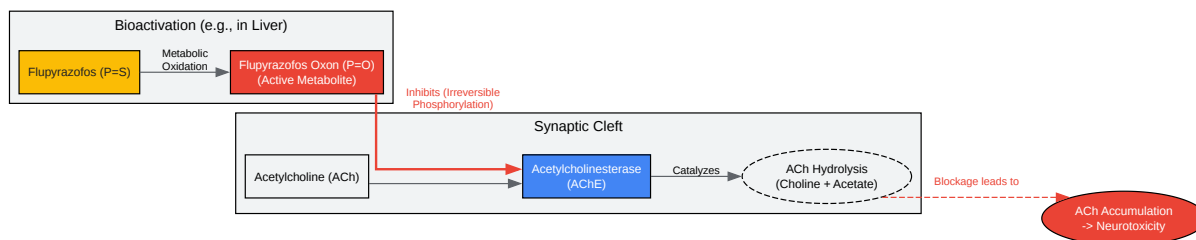
Understanding the fundamental physicochemical properties of **Flupyrzofos** is the first step in designing robust experimental protocols.

Property	Value	Source
IUPAC Name	O,O-diethyl O-[1-phenyl-3-(trifluoromethyl)-1H-pyrazol-5-yl] phosphorothioate	[1]
CAS Number	122431-24-7	[2]
Molecular Formula	C ₁₄ H ₁₆ F ₃ N ₂ O ₃ PS	[2][3]
Molecular Weight	380.32 g/mol	[2][3]
Physical Form	Solid (Supplied as)	[4]
Alternate Names	KH 502; O,O-Diethyl O-(1-phenyl-3-trifluoromethyl-5-pyrazolyl) Thiophosphate	[2]

Mechanism of Action: Acetylcholinesterase Inhibition

Flupyrazofos, as an organothiophosphate, is presumed to act as an inhibitor of acetylcholinesterase (AChE), a critical enzyme in the nervous system of insects and mammals. The phosphorothioate (P=S) group typically requires metabolic bioactivation to its oxon analog (P=O), which is a much more potent inhibitor of AChE.

The oxon metabolite phosphorylates a serine residue in the active site of AChE. This covalent modification is extremely stable, rendering the enzyme non-functional. The resulting accumulation of the neurotransmitter acetylcholine (ACh) at the synaptic cleft leads to overstimulation of cholinergic receptors, causing neurotoxicity and, ultimately, death in target organisms.[5]



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Caption: Bioactivation of **Flupyrzofos** and subsequent inhibition of Acetylcholinesterase (AChE).

Critical Health and Safety Precautions

Flupyrzofos is an organophosphate compound intended for research use only and must be handled with extreme care.[2]

- Consult Supplier SDS: Always review the specific Safety Data Sheet (SDS) provided by your chemical supplier before handling the compound. Hazard classifications can vary based on purity and formulation.
- Personal Protective Equipment (PPE): Wear appropriate PPE at all times, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.[6][7]
- Ventilation: Handle solid **Flupyrzofos** and concentrated stock solutions only in a certified chemical fume hood or a well-ventilated enclosure to avoid inhalation of dust or vapors.
- Exposure Response:
 - If Swallowed: Immediately call a poison control center or doctor. Do not induce vomiting.[6][7]

- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with water.
- Inhalation: Move to fresh air. Seek medical attention if breathing difficulties occur.^[7]
- Disposal: Dispose of all waste materials (including contaminated vials, pipette tips, and solutions) in accordance with local, regional, and national hazardous waste regulations.

Protocol 1: Solubility Determination in Common Laboratory Solvents

Objective: To determine the practical solubility of **Flupyrzofos** in various organic solvents to inform the preparation of high-concentration stock solutions.

Rationale: **Flupyrzofos** is expected to be poorly soluble in water but soluble in many organic solvents.^{[5][8]} Establishing a reliable solvent is the first step for any formulation. This protocol uses a static gravimetric method to establish a practical solubility limit.

Materials:

- **Flupyrzofos** (solid)
- Analytical balance (readable to 0.1 mg)
- Vortex mixer
- Benchtop centrifuge
- Calibrated pipettes
- Glass vials (e.g., 2 mL HPLC vials)
- Solvents for testing: Dimethyl sulfoxide (DMSO), Dimethylformamide (DMF), Acetone, Ethanol, Acetonitrile.

Procedure:

- Preparation: Tare a clean, dry glass vial on the analytical balance.

- Weighing: Accurately weigh approximately 5 mg of **Flupyrzofos** into the vial and record the exact weight (W_1).
- Initial Solvent Addition: Add a small, precise volume of the chosen solvent (e.g., 100 μ L) to the vial.
- Solubilization Attempt: Cap the vial securely and vortex vigorously for 1-2 minutes. Visually inspect for any undissolved solid.
- Iterative Addition: If solid material remains, add another precise aliquot of the solvent (e.g., 100 μ L). Repeat Step 4.
- Endpoint Determination: Continue the iterative addition of solvent until the solution becomes completely clear, with no visible particles. Record the total volume of solvent added (V_{total}).
- Confirmation: To ensure no micro-particulates remain, centrifuge the vial at high speed (e.g., 10,000 x g) for 5 minutes. If a pellet forms, the compound is not fully dissolved; add more solvent and repeat from Step 4.
- Calculation: Calculate the approximate solubility using the formula: $\text{Solubility (mg/mL)} = W_1 \text{ (mg)} / V_{total} \text{ (mL)}$
- Repeat: Repeat this procedure for each solvent to be tested.

Data Presentation:

Solvent	Predicted Solubility	Experimental Solubility (mg/mL)	Notes
DMSO	High	Record experimental value	Common for in vitro stock solutions
DMF	High	Record experimental value	Good alternative to DMSO[9]
Acetone	Moderate-High	Record experimental value	Volatile, suitable for some applications[5]
Ethanol	Moderate	Record experimental value	May be suitable for in vivo studies[9]
Acetonitrile	Moderate	Record experimental value	Common in analytical chemistry[10]

Protocol 2: Preparation of Concentrated Stock Solutions

Objective: To prepare a stable, high-concentration stock solution of **Flupyrzofos** for subsequent dilution.

Rationale: A concentrated stock solution minimizes the volume of organic solvent introduced into the final experimental system (e.g., cell culture media), reducing potential solvent-induced artifacts. DMSO is often the solvent of choice due to its high solubilizing power and compatibility with many biological assays when diluted.[9]

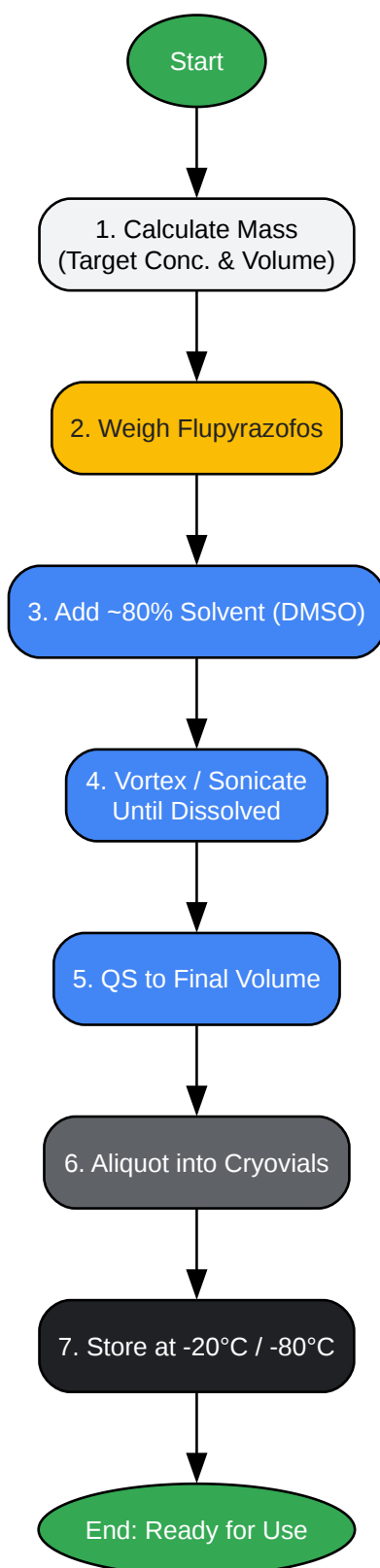
Materials:

- **Flupyrzofos** (solid)
- Anhydrous, analytical grade DMSO
- Analytical balance
- A-grade volumetric flask or microcentrifuge tubes

- Calibrated pipettes
- Amber glass vials or cryovials for storage

Procedure:

- Determine Target Concentration: Based on the results from Protocol 1 and experimental needs, choose a target concentration well below the determined solubility limit (e.g., 10 mg/mL or 20 mM).
- Calculate Required Mass: Calculate the mass of **Flupyrzofos** needed.
 - For a 10 mg/mL solution in 2 mL: $\text{Mass} = 10 \text{ mg/mL} \times 2 \text{ mL} = 20 \text{ mg}$.
 - For a 20 mM solution in 2 mL (MW = 380.32 g/mol): $\text{Mass} = 20 \text{ mmol/L} \times 0.002 \text{ L} \times 380.32 \text{ g/mol} = 15.2 \text{ mg}$.
- Weighing: Accurately weigh the calculated mass of **Flupyrzofos** into a tared container (e.g., a microcentrifuge tube).
- Solubilization: Add approximately 80% of the final desired volume of DMSO. Cap and vortex until the solid is completely dissolved. A brief sonication in a water bath may aid dissolution.
- Volume Adjustment: Carefully add DMSO to reach the final target volume. If using a volumetric flask, ensure the bottom of the meniscus is on the calibration mark. If using a tube, use a calibrated pipette for the final addition.
- Mixing & Aliquoting: Invert the flask or vortex the tube to ensure homogeneity. Dispense the stock solution into smaller, single-use aliquots in amber cryovials.
- Storage: Store aliquots at -20°C or -80°C to maximize long-term stability. Avoid repeated freeze-thaw cycles.



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Caption: Workflow for preparing a concentrated stock solution of **Flupyrzofos**.

Protocol 3: Preparation of Aqueous Working Solutions for In Vitro Assays

Objective: To dilute the concentrated organic stock solution into an aqueous buffer or cell culture medium for direct use in biological assays.

Rationale: Most biological assays are aqueous-based. Direct dilution of a hydrophobic compound from an organic stock often leads to precipitation. This protocol uses a serial dilution method and may incorporate a surfactant to maintain solubility and bioavailability in the final aqueous solution.[\[11\]](#)[\[12\]](#)

Materials:

- Concentrated **Flupyrzofos** stock solution (from Protocol 2)
- Aqueous buffer (e.g., PBS, pH 7.4) or cell culture medium
- Optional: Surfactant stock solution (e.g., 1% Triton X-100 or Tween 80)
- Sterile microcentrifuge tubes or 96-well plates

Procedure:

- **Pre-Assay Check:** Before starting, thaw one aliquot of the stock solution at room temperature. Centrifuge briefly to pellet any potential cryo-precipitate. Use the supernatant for dilutions.
- **Intermediate Dilution (Optional but Recommended):** Prepare an intermediate dilution of the stock solution in pure organic solvent (e.g., dilute the 10 mg/mL DMSO stock 1:10 in DMSO to get 1 mg/mL). This reduces the volume of concentrated stock needed for the final dilution step.
- **Final Dilution:**
 - Pipette the required volume of the final aqueous buffer/medium into a tube.

- While vortexing the aqueous buffer gently, add the required volume of the **Flupyrzofos** stock (or intermediate dilution) drop-wise or in a thin stream below the surface of the liquid. This rapid mixing helps prevent immediate precipitation.
- Example: To make a 10 µg/mL working solution from a 1 mg/mL stock, add 10 µL of stock to 990 µL of buffer (1:100 dilution).
- Surfactant Addition (If Needed): If precipitation is observed, repeat the process with a buffer containing a low concentration of a non-ionic surfactant (e.g., 0.01% - 0.1% Triton X-100). [\[11\]](#) The surfactant should be tested for compatibility with the specific assay beforehand.
- Vehicle Control: It is critically important to prepare a vehicle control solution. This control should contain the same final concentration of organic solvent (and surfactant, if used) as the highest concentration of the **Flupyrzofos** working solution.
- Use Immediately: Aqueous working solutions of hydrophobic compounds can be unstable. It is best practice to prepare them fresh immediately before addition to the assay.

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